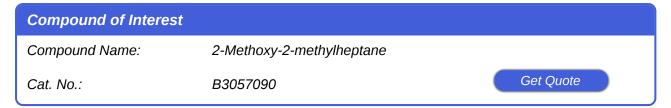


An In-depth Technical Guide to 2-Methoxy-2methylheptane

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxy-2-methylheptane is a tertiary ether that has garnered significant interest for its applications as a high-performance fuel additive and a versatile non-polar solvent in organic synthesis.[1] With the chemical formula C9H2OO, it is recognized as a potential replacement for methyl tert-butyl ether (MTBE) in gasoline, offering a reduced risk of groundwater contamination due to its lower water solubility.[1][2][3] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and relevant industrial context. While it serves as an intermediate in organic synthesis and is noted for potential use as a raw material for pharmaceuticals, detailed information on its direct role in specific biological signaling pathways is not extensively documented in current literature.[1][4]

Chemical Structure and Properties

2-Methoxy-2-methylheptane is a saturated ether with a tertiary carbon atom bonded to the oxygen. The IUPAC name, **2-methoxy-2-methylheptane**, clearly defines this structure. Its molecular structure consists of a heptane chain with a methoxy group and a methyl group both attached to the second carbon atom.

Structural Identifiers

Below is a diagrammatic representation of the **2-Methoxy-2-methylheptane** structure.



Caption: Molecular structure of **2-Methoxy-2-methylheptane**.

Physicochemical Data

Quantitative data for **2-Methoxy-2-methylheptane** is summarized in the table below for easy reference and comparison.

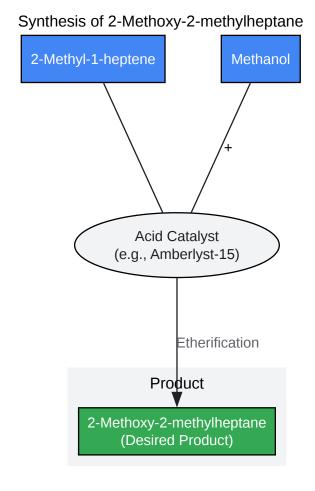
Property	Value	Reference(s)
IUPAC Name	2-methoxy-2-methylheptane	[1][5]
CAS Number	76589-16-7	[1][4][5]
Molecular Formula	C9H20O	[1][4][6]
Molecular Weight	144.25 g/mol	[1][5]
Boiling Point	160.5 °C at 101.6 kPa	[4]
Density	0.793 g/cm3 at 20 °C	[4]
SMILES	ccccc(c)(c)oc	[5][6][7]
InChI Key	KJRACWZCOVHBQU- UHFFFAOYSA-N	[1][5][7]
Hydrogen Bond Acceptors	1	[6]
Hydrogen Bond Donors	0	[6]
Rotatable Bond Count	5	[6]

Experimental Protocols: Synthesis

The primary industrial method for synthesizing **2-Methoxy-2-methylheptane** is the acid-catalyzed liquid-phase etherification of 2-methyl-1-heptene with methanol.[1][3] This is a reversible exothermic reaction.[1]

Synthesis Reaction





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Caption: Acid-catalyzed etherification of 2-methyl-1-heptene.

Detailed Methodology

This protocol describes a laboratory-scale synthesis.

Materials:

- 2-methyl-1-heptene (reactant)
- Methanol (reactant, excess)
- Strongly acidic ion-exchange resin (e.g., Amberlyst-15) as a heterogeneous catalyst
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer



- · Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5% w/v), saturated
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, combine 2-methyl-1-heptene and an excess of methanol (e.g., a 2:1 to 5:1 molar ratio of methanol to alkene).
- Catalyst Addition: Add the acid resin catalyst to the reactant mixture. The catalyst loading is typically 1-5% by weight of the total reactants.
- Reaction Conditions: Heat the mixture to reflux (approximately 65-75 °C) with vigorous stirring. The reaction is exothermic, so initial heating should be controlled.[1] Monitor the reaction progress using Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[1] The reaction is reversible, and higher temperatures can unfavorably shift the equilibrium.[1]
- Work-up: After several hours or upon reaching equilibrium, cool the reaction mixture to room temperature. Filter the mixture to remove the solid resin catalyst.

Purification:

- Transfer the filtrate to a separatory funnel and wash with the 5% sodium bicarbonate solution to neutralize any leached acidic species.
- Wash with water to remove unreacted methanol. Note that 2-Methoxy-2-methylheptane has low water solubility.[2]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solution under reduced pressure.



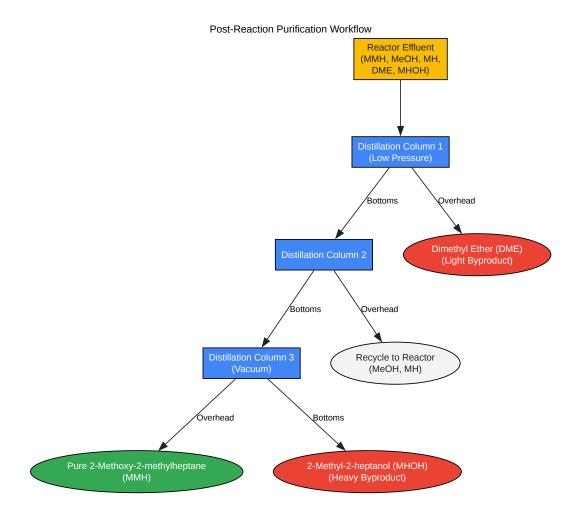
 Final Distillation: Purify the crude product by fractional distillation to separate the final 2-Methoxy-2-methylheptane product from unreacted starting material and byproducts like 2methyl-2-heptanol.[2][8]

Industrial Relevance and Process Flow

In an industrial setting, the production of **2-Methoxy-2-methylheptane** is optimized using reactive distillation, which combines reaction and distillation in a single unit to overcome equilibrium limitations and improve yield.[1] The process involves separating the desired product from unreacted materials and byproducts.

Simplified Industrial Purification Workflow

The diagram below illustrates a logical workflow for the separation process downstream of the reactor.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-2-methylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3057090#2-methoxy-2-methylheptane-structural-formula]

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